

A Comprehensive Spectroscopic and Structural Elucidation Guide to 1-(3-Bromobenzyl)piperazine

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Compound of Interest

Compound Name: 1-(3-Bromobenzyl)piperazine

CAS No.: 423154-81-8

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Prepared by: Senior Application Scientist

Abstract

This technical guide provides an in-depth analysis of the spectroscopic properties of **1-(3-Bromobenzyl)piperazine**, a key intermediate in contemporary drug discovery and development. Aimed at researchers, scientists, and professionals in the pharmaceutical industry, this document offers a detailed examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data essential for the unequivocal identification and characterization of this compound. By integrating theoretical principles with practical, field-proven insights, this guide explains the causality behind experimental choices and provides self-validating protocols. All data is contextualized with authoritative references to ensure scientific integrity and to support further research and application.

Introduction: The Significance of 1-(3-Bromobenzyl)piperazine

1-(3-Bromobenzyl)piperazine is a versatile bifunctional molecule, featuring a piperazine ring and a bromobenzyl group. The piperazine moiety is a prevalent scaffold in medicinal chemistry, known for its ability to impart favorable pharmacokinetic properties such as improved solubility and bioavailability. The bromobenzyl group serves as a reactive handle for a variety of chemical transformations, making this compound a valuable starting material for the synthesis of a diverse range of biologically active molecules.

Accurate structural confirmation and purity assessment are paramount in the synthesis and application of such compounds. Spectroscopic techniques are the cornerstone of this characterization, providing a molecular fingerprint that is unique to the compound's structure. This guide will systematically dissect the ^1H NMR, ^{13}C NMR, IR, and MS data for **1-(3-Bromobenzyl)piperazine**.

Molecular Structure and Key Features

A clear understanding of the molecular architecture is fundamental to interpreting its spectroscopic data.

Caption: Molecular structure of **1-(3-Bromobenzyl)piperazine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

^1H NMR Spectroscopy

Proton NMR provides information on the number of different types of protons and their connectivity.

Table 1: Predicted ^1H NMR Data for **1-(3-Bromobenzyl)piperazine**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.45	s	1H	Ar-H (H-2)
~7.38	d	1H	Ar-H (H-4)
~7.18	t	1H	Ar-H (H-5)
~7.25	d	1H	Ar-H (H-6)
~3.48	s	2H	Ar-CH ₂ -N
~2.85	t	4H	Piperazine-H (H-3', H-5')
~2.40	t	4H	Piperazine-H (H-2', H-6')
~1.80	s (broad)	1H	NH

Interpretation:

- Aromatic Region (7.1-7.5 ppm):** The four protons on the 3-bromophenyl ring are expected to appear as distinct signals due to their different electronic environments. The proton at position 2 (between the bromine and benzyl substituents) will likely be a singlet, while the others will show doublet and triplet splitting patterns characteristic of a 1,3-disubstituted benzene ring.
- Benzyl Protons (~3.48 ppm):** The two protons of the methylene group connecting the aromatic ring to the piperazine will appear as a sharp singlet, as they are chemically equivalent and have no adjacent protons to couple with.
- Piperazine Protons (~2.40 and ~2.85 ppm):** The eight protons of the piperazine ring are expected to appear as two triplets. The four protons adjacent to the nitrogen bearing the benzyl group (H-2', H-6') will be in a different chemical environment than the four protons adjacent to the secondary amine (H-3', H-5'). This results in two distinct signals, each integrating to four protons. The protons closer to the electron-withdrawing benzyl group are expected to be shifted downfield. The observation of broad singlets for piperazine protons can occur due to conformational exchange.^[1]

- **Amine Proton (~1.80 ppm):** The proton on the secondary amine of the piperazine ring typically appears as a broad singlet. Its chemical shift can be highly variable and is dependent on solvent, concentration, and temperature.

¹³C NMR Spectroscopy

Carbon NMR provides information on the number of different types of carbon atoms in the molecule.

Table 2: Predicted ¹³C NMR Data for **1-(3-Bromobenzyl)piperazine**

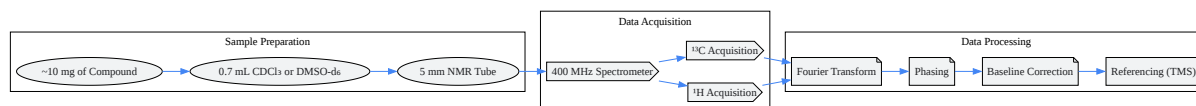
Chemical Shift (δ, ppm)	Assignment
~141.5	Ar-C (C-1)
~131.5	Ar-CH (C-6)
~130.0	Ar-CH (C-4)
~129.5	Ar-CH (C-5)
~126.0	Ar-CH (C-2)
~122.5	Ar-C-Br (C-3)
~62.5	Ar-CH ₂ -N
~54.0	Piperazine-C (C-2', C-6')
~45.5	Piperazine-C (C-3', C-5')

Interpretation:

- **Aromatic Carbons (122-142 ppm):** Six distinct signals are expected for the six carbons of the aromatic ring. The carbon attached to the bromine atom (C-3) will be significantly influenced by the halogen's electronegativity. The quaternary carbon (C-1) to which the benzyl group is attached will also have a characteristic chemical shift.
- **Benzyl Carbon (~62.5 ppm):** The carbon of the benzylic methylene group will appear in the aliphatic region, shifted downfield due to its attachment to the aromatic ring and the nitrogen atom.

- Piperazine Carbons (~45.5 and ~54.0 ppm): Similar to the protons, the carbons of the piperazine ring will show two distinct signals due to the different chemical environments of the two sets of methylene groups.

Experimental Protocol: NMR Spectroscopy



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Caption: General workflow for NMR data acquisition and processing.

- Sample Preparation: Dissolve approximately 10-15 mg of **1-(3-Bromobenzyl)piperazine** in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) to a final volume of ~0.7 mL in a 5 mm NMR tube.[2]
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ¹H NMR Acquisition: Acquire the proton spectrum using a standard pulse program. Ensure a sufficient number of scans to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence. A greater number of scans will be necessary compared to the ¹H spectrum due to the lower natural abundance of the ¹³C isotope.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phasing, baseline correction, and referencing the chemical shifts to tetramethylsilane (TMS) at 0.00 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: Predicted IR Absorption Bands for **1-(3-Bromobenzyl)piperazine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300-3400	Medium, Broad	N-H stretch (secondary amine)
3000-3100	Medium	Aromatic C-H stretch
2800-3000	Strong	Aliphatic C-H stretch (CH ₂)
1580-1600	Medium	Aromatic C=C stretch
1450-1500	Medium	Aromatic C=C stretch
1100-1300	Strong	C-N stretch
650-750	Strong	C-Br stretch and Ar-H out-of-plane bending

Interpretation:

- **N-H Stretch (3300-3400 cm⁻¹):** A broad absorption in this region is characteristic of the N-H stretching vibration of the secondary amine in the piperazine ring.
- **C-H Stretches (2800-3100 cm⁻¹):** The spectrum will show distinct C-H stretching bands. Absorptions above 3000 cm⁻¹ are indicative of aromatic C-H bonds, while the stronger absorptions below 3000 cm⁻¹ correspond to the aliphatic C-H bonds of the benzyl and piperazine methylene groups.[\[3\]](#)
- **Aromatic C=C Stretches (1450-1600 cm⁻¹):** A series of sharp to medium intensity bands in this region are characteristic of the carbon-carbon double bond stretching vibrations within the benzene ring.[\[2\]](#)[\[4\]](#)
- **C-N Stretch (1100-1300 cm⁻¹):** Strong absorptions in this region are attributed to the stretching vibrations of the carbon-nitrogen bonds in the piperazine ring and the benzylamine

linkage.

- C-Br Stretch and Aromatic Bending ($650\text{-}750\text{ cm}^{-1}$): The fingerprint region will contain a strong absorption corresponding to the C-Br stretch. Additionally, strong bands in this region are characteristic of the out-of-plane C-H bending of the 1,3-disubstituted aromatic ring.

Experimental Protocol: IR Spectroscopy

- Sample Preparation: For a solid sample, the KBr pellet method is common. Mix a small amount of the compound with dry potassium bromide and press it into a thin, transparent disk. Alternatively, a thin film can be prepared by dissolving the sample in a volatile solvent, depositing it on a salt plate (e.g., NaCl or KBr), and allowing the solvent to evaporate.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Obtain a background spectrum of the empty sample compartment. Then, place the sample in the beam path and acquire the sample spectrum.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final transmittance or absorbance spectrum.

Mass Spectrometry (MS)

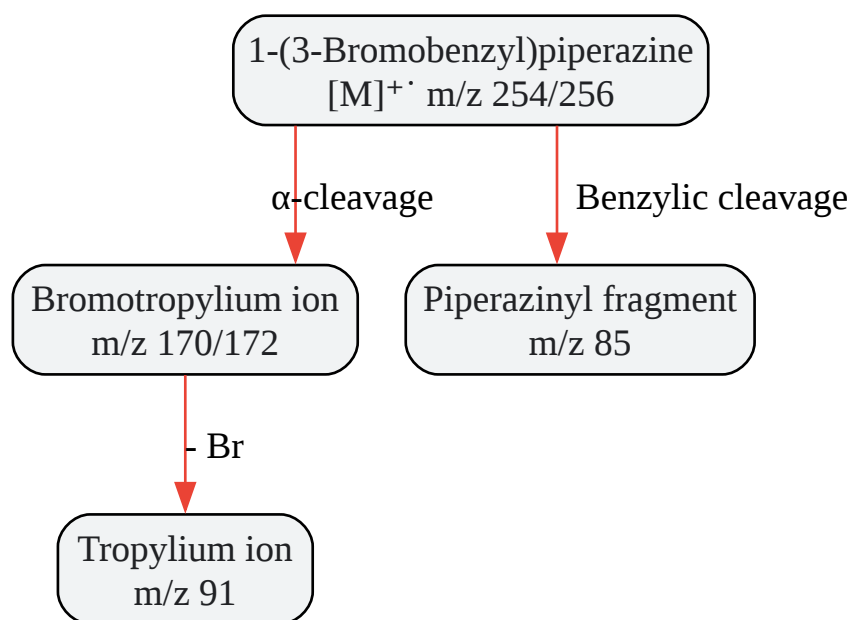
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Table 4: Predicted Mass Spectrometry Data for **1-(3-Bromobenzyl)piperazine**

m/z	Relative Intensity	Assignment
254/256	High	$[M]^{+\cdot}$ (Molecular ion peak, isotopic pattern for Br)
175	Medium	$[M - C_4H_9N_2]^+$ (Loss of piperazine ring)
170/172	High	$[M - C_4H_9N]^{+\cdot}$ (Loss of piperaziny radical)
91	High	$[C_7H_7]^+$ (Tropylium ion)
85	High	$[C_4H_9N_2]^+$ (Piperaziny fragment)

Interpretation:

- **Molecular Ion Peak ($[M]^{+\cdot}$ at m/z 254/256):** The molecular ion peak will appear as a pair of peaks with approximately equal intensity, separated by two mass units. This is the characteristic isotopic signature of a molecule containing one bromine atom (^{79}Br and ^{81}Br).
- **Key Fragmentation Pathways:** The fragmentation of **1-(3-Bromobenzyl)piperazine** is expected to be dominated by cleavage at the benzylic C-N bond and fragmentation within the piperazine ring.
 - **Formation of the Tropylium Ion (m/z 91):** A very common and often the base peak in the mass spectra of benzyl-containing compounds is the tropylium ion ($[C_7H_7]^+$) at m/z 91. This is formed via cleavage of the C-N bond and rearrangement.[\[5\]](#)
 - **Formation of the Bromobenzyl Cation (m/z 170/172):** Cleavage of the C-N bond can also lead to the formation of the bromobenzyl cation, which will also exhibit the characteristic bromine isotopic pattern.
 - **Piperazine Ring Fragmentation:** Fragmentation of the piperazine ring can lead to characteristic ions, such as the fragment at m/z 85.



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Caption: Predicted major fragmentation pathways for **1-(3-Bromobenzyl)piperazine**.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** The sample can be introduced into the mass spectrometer via direct infusion or coupled with a chromatographic technique like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS). For a relatively volatile compound like this, GC-MS is a suitable choice.
- **Ionization:** Electron Ionization (EI) is a common technique that will induce the fragmentation patterns discussed above.
- **Mass Analysis:** A quadrupole or time-of-flight (TOF) analyzer can be used to separate the ions based on their mass-to-charge ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated.

Conclusion

The comprehensive analysis of ^1H NMR, ^{13}C NMR, IR, and MS data provides an unambiguous structural confirmation of **1-(3-Bromobenzyl)piperazine**. The predicted spectroscopic data, based on established principles and data from analogous compounds, offers a reliable

reference for researchers. The experimental protocols outlined provide a standardized approach to data acquisition, ensuring reproducibility and accuracy. This guide serves as a valuable resource for scientists and professionals engaged in the synthesis, characterization, and application of this important chemical entity, reinforcing the principles of scientific integrity and expertise in the field of drug development.

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